

Uranium-240: A Technical Guide for Advanced Research Applications

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Compound of Interest

Compound Name: *Uranium-240*

CAS No.: *15687-53-3*

Cat. No.: *B1195362*

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For Researchers, Scientists, and Nuclear Forensics Professionals

Abstract

Uranium-240 (^{240}U) is a short-lived, synthetic isotope of uranium with significant applications in nuclear forensics and academic research. Its brief half-life and specific production pathway make it a valuable indicator for the characterization of nuclear materials and the analysis of post-detonation environments. This technical guide provides a comprehensive overview of the fundamental properties, production, and detection of **Uranium-240**. It details its primary application in nuclear forensics and presents a generalized experimental workflow for its analysis. The information is intended for researchers and scientists working in nuclear physics, radiochemistry, and international security.

Core Properties of Uranium-240

Uranium-240 is an artificially produced radioisotope of uranium.^[1] It is characterized by a short half-life, which makes its study challenging but also renders it a useful tool for time-sensitive analyses.^[2]

Physical and Nuclear Data

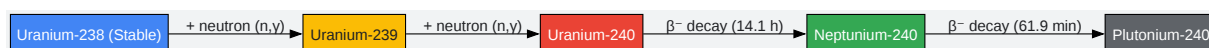
The key physical and nuclear properties of **Uranium-240** are summarized in the table below, with comparisons to other common uranium isotopes.

Property	Uranium-240	Uranium-238	Uranium-235
Atomic Mass (amu)	240.0565857 ± 0.0000056[3]	238.05079	235.043928
Half-life	14.1 ± 0.1 hours[1]	4.463 x 10 ⁹ years	7.04 x 10 ⁸ years
Primary Decay Mode	β ⁻ (Beta decay)[1][2]	α (Alpha decay)	α (Alpha decay)
Daughter Isotope	Neptunium-240 (²⁴⁰ Np)[1][4]	Thorium-234	Thorium-231
Natural Abundance	Negligible[2]	99.2742%	0.7204%
Spin and Parity	0+[1]	0+	7/2-
Binding Energy (keV)	1812431.697 ± 5.203[3]		
Beta Decay Energy (keV)	388.346 ± 15.793[3]		

Production and Decay Pathway

Uranium-240 is primarily produced through successive neutron capture, starting from Uranium-238. The process is significant in environments with high neutron flux, such as nuclear reactors and during nuclear detonations.[2]

The production and subsequent decay of **Uranium-240** can be visualized as follows:



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Caption: Production and decay pathway of **Uranium-240**.

Academic Research Applications: Nuclear Forensics

The principal application of **Uranium-240** in academic and applied research is in the field of nuclear forensics.^[2] Its presence and isotopic ratio can provide crucial information about the origin, history, and nature of nuclear materials.

Signature Isotope in Nuclear Detonations

In the context of a nuclear detonation, the high neutron flux leads to the formation of various isotopes, including **Uranium-240**. Due to its short half-life, the presence of **Uranium-240** in post-detonation debris is a strong indicator that the event was recent. By measuring the ratio of **Uranium-240** to other, longer-lived isotopes, scientists can estimate the time since the detonation. This makes it a valuable tool for stockpile radiochemistry and for verifying the performance characteristics of nuclear devices.^[2]

Characterization of Nuclear Materials

The detection of **Uranium-240** in environmental samples can signify contamination from nuclear activities.^[2] Isotopic analysis of uranium, including the search for trace amounts of short-lived isotopes like **Uranium-240**, can help in identifying and characterizing sources of illicit nuclear materials. While Uranium-235 and Uranium-238 are the most abundant isotopes, the presence of rarer isotopes provides a more detailed signature for forensic analysis.^[5]

Experimental Protocols: A Generalized Workflow

Detailed experimental protocols for **Uranium-240** are not widely published due to the specialized nature of the work. However, a generalized workflow for the detection and measurement of **Uranium-240** can be outlined based on existing literature. The primary challenge in these experiments is the short half-life of both **Uranium-240** and its precursor, Uranium-239 (half-life of 23.45 minutes).^[2]

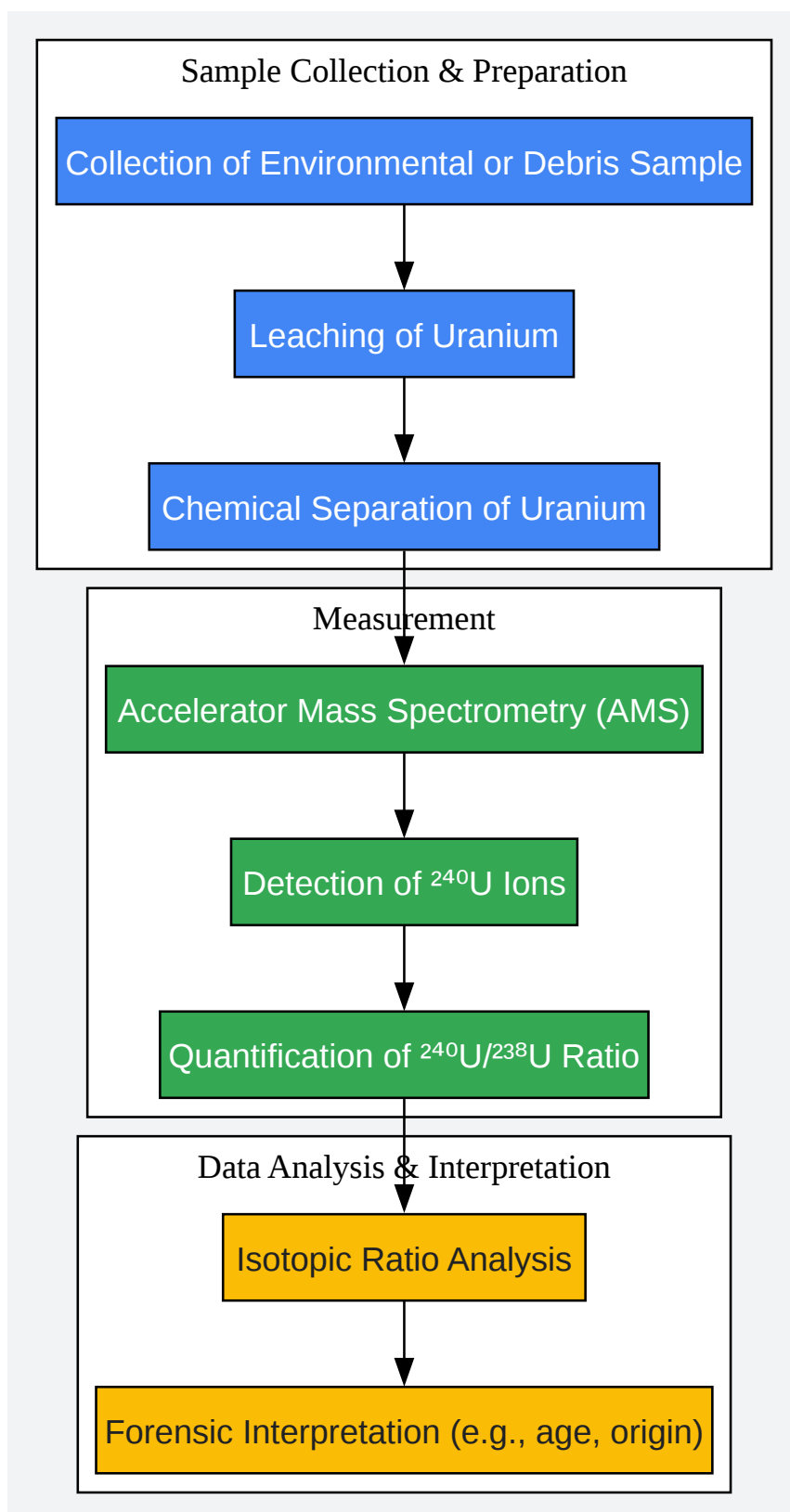
Sample Preparation and Chemical Separation

For the analysis of environmental swipes or other samples, the initial step involves the chemical separation of uranium from the bulk material. This is a critical step to remove interfering isotopes and to concentrate the uranium fraction.

Isotopic Analysis by Accelerator Mass Spectrometry (AMS)

Due to its high sensitivity, Accelerator Mass Spectrometry (AMS) is the preferred method for the detection and quantification of trace amounts of **Uranium-240**.^{[2][6]} AMS can differentiate between isotopes with high resolution, making it possible to measure the low concentrations of **Uranium-240** expected in forensic samples.

A conceptual workflow for the experimental analysis of **Uranium-240** is presented below:



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Caption: Generalized experimental workflow for **Uranium-240** analysis.

Challenges and Future Directions

The primary challenge in the study and application of **Uranium-240** is its short half-life and the even shorter half-life of its immediate precursor, Uranium-239. This makes the experimental determination of its neutron capture cross-section difficult.[2] Future research will likely focus on refining measurement techniques, such as AMS, to improve the accuracy and precision of **Uranium-240** detection.[6] Such advancements will enhance its utility in nuclear forensics and contribute to a more robust understanding of nuclear processes.

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